

Technical Guide: 2,2'-Dichloro bisphenol A-d12

Certificate of Analysis

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Compound of Interest

Compound Name: **2,2'-Dichloro bisphenol A-d12**

Cat. No.: **B12392703**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control and analysis of **2,2'-Dichloro bisphenol A-d12**, a deuterated internal standard crucial for accurate quantification in mass spectrometry-based studies. The following sections detail the typical specifications, analytical methodologies, and data interpretation associated with a Certificate of Analysis for this compound.

Quantitative Data Summary

The analytical data for a representative lot of **2,2'-Dichloro bisphenol A-d12** is summarized in the tables below. These values are indicative of a high-quality standard suitable for demanding research applications.

Table 1: General Properties and Identification

Parameter	Specification	Result
Chemical Formula	<chem>C15H2D12Cl2O2</chem>	<chem>C15H2D12Cl2O2</chem>
Molecular Weight	309.25 g/mol	309.25 g/mol [1]
CAS Number	87848-99-5	87848-99-5 [1]
Appearance	White to off-white solid	Conforms
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Conforms
Identity (¹ H-NMR)	Conforms to structure	Conforms
Identity (MS)	Conforms to structure	Conforms

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Specification	Result
Chemical Purity	HPLC-UV	≥ 98.0%	99.5%
Isotopic Enrichment	Mass Spectrometry	≥ 99 atom % D	99.6 atom % D
Deuteration Pattern	¹ H-NMR & Mass Spectrometry	Consistent with d12 labeling	Conforms

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are representative of the rigorous quality control processes employed for stable isotope-labeled standards.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of **2,2'-Dichloro bisphenol A-d12** by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Method:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 280 nm.
 - Sample Preparation: A solution of the test article is prepared in the mobile phase.
 - Analysis: The percentage purity is calculated based on the area of the main peak relative to the total peak area.

Mass Spectrometry (MS) for Isotopic Enrichment and Identity

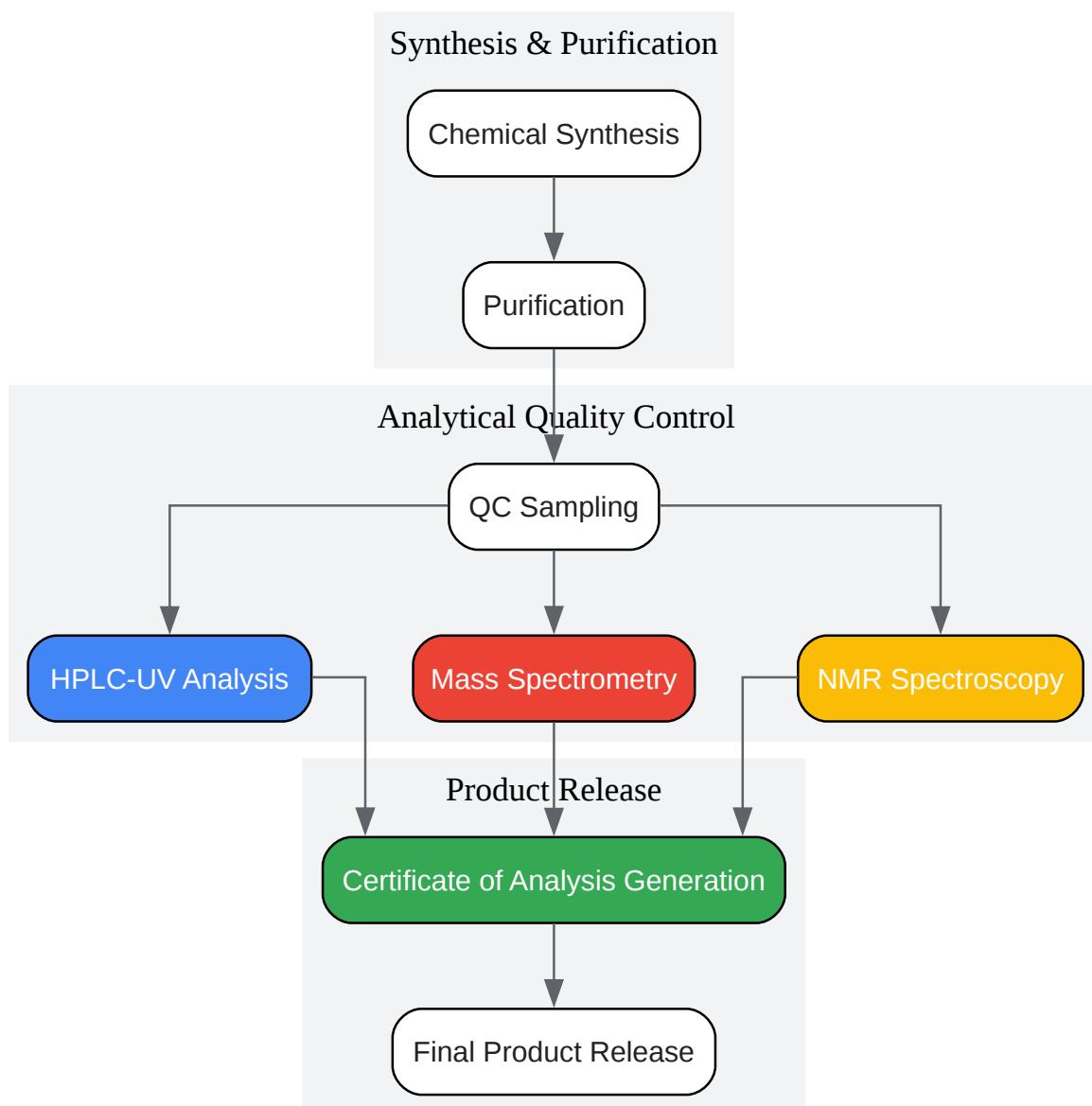
- Objective: To confirm the molecular weight and determine the isotopic enrichment of the deuterated compound.
- Instrumentation: A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Method:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Analysis: The mass spectrum is analyzed to confirm the mass of the parent ion corresponding to **2,2'-Dichloro bisphenol A-d12**.
 - Isotopic Enrichment Calculation: The relative intensities of the isotopic peaks are used to calculate the percentage of the d12 isotopologue.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure and the positions of deuteration.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Method:
 - Solvent: A deuterated solvent such as methanol-d4 or chloroform-d.
 - Analysis: The ^1H -NMR spectrum is acquired. The absence of signals in the regions corresponding to the deuterated positions and the presence of expected signals for the non-deuterated protons confirm the structure and deuteration pattern.

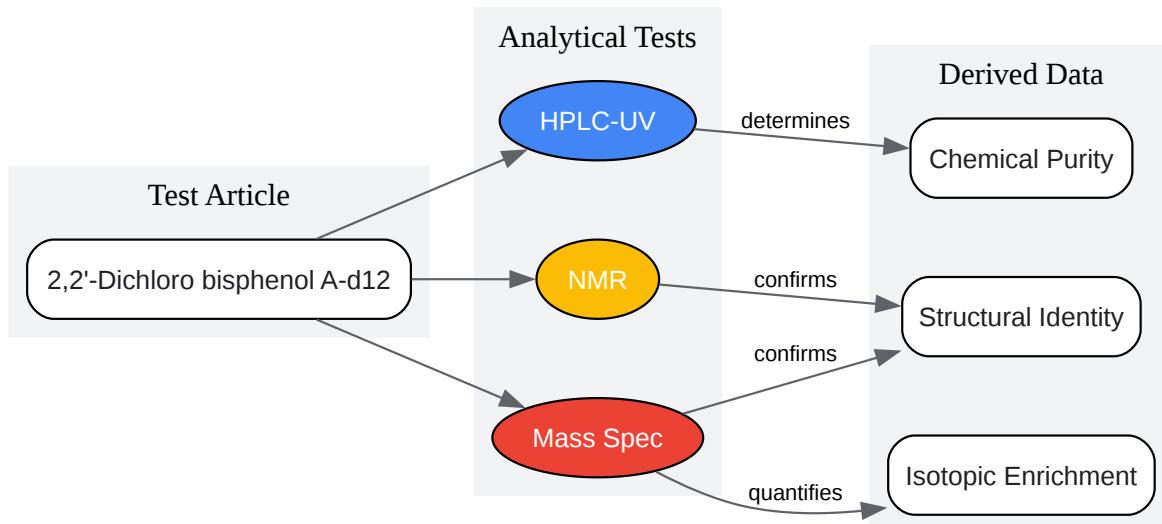
Visualized Workflows and Relationships

The following diagrams illustrate the logical flow of the quality control process and the interplay between different analytical techniques.



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Figure 1: Quality Control Workflow for 2,2'-Dichloro bisphenol A-d12.



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Figure 2: Interrelation of Analytical Techniques and Derived Data.

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References

- 1. 2,2'-Dichloro bisphenol A-D12 [artis-standards.com]
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